

Application Notes and Protocols for Testing Evonimine as an Enzyme Inhibitor

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Compound of Interest

Compound Name: *Evonimine*

Cat. No.: *B15595853*

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Introduction

Evonimine is a complex sesquiterpenoid alkaloid derived from plants of the Celastraceae family, such as *Tripterygium wilfordii*.^[1] It has attracted scientific interest due to its significant biological activities, including immunosuppressive and insecticidal properties.^[2] The immunosuppressive effects of **Evonimine** are hypothesized to stem from its ability to inhibit the Nuclear Factor-kappa B (NF- κ B) signaling pathway, a critical regulator of immune and inflammatory responses.^[2] Constitutive activation of the NF- κ B pathway is implicated in a variety of inflammatory diseases and cancers, making its modulation a key therapeutic strategy.

The I κ B kinase (IKK) complex is a central component of the canonical NF- κ B pathway.^[3] Upon stimulation by various signals, the IKK complex phosphorylates the inhibitory I κ B α protein, leading to its ubiquitination and subsequent proteasomal degradation. This process liberates the NF- κ B dimers (typically p65/p50), allowing them to translocate to the nucleus and activate the transcription of pro-inflammatory genes.^[4] It is postulated that **Evonimine** may exert its immunosuppressive effects by directly targeting and inhibiting the kinase activity of the IKK complex.^[2]

These application notes provide a detailed protocol for testing **Evonimine** as an inhibitor of the IKK β enzyme, a key catalytic subunit of the IKK complex. Furthermore, protocols for cell-based assays are included to assess the downstream effects of **Evonimine** on the NF- κ B pathway and its functional impact on B-cell proliferation.

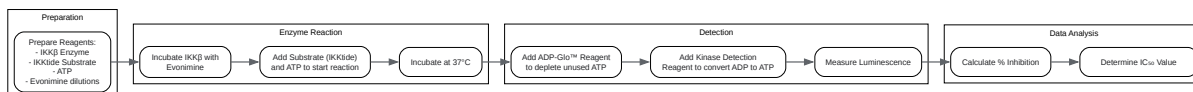
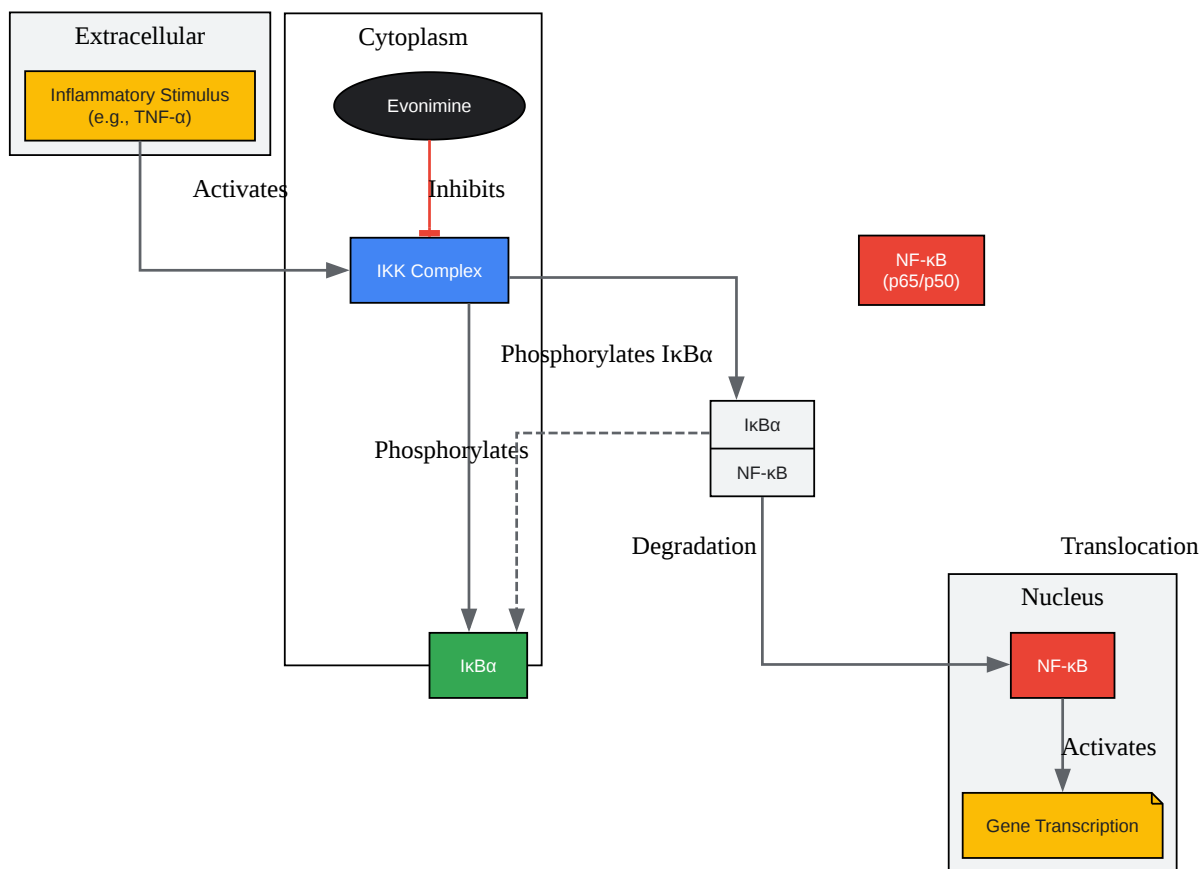
Physicochemical Properties of Evonimine

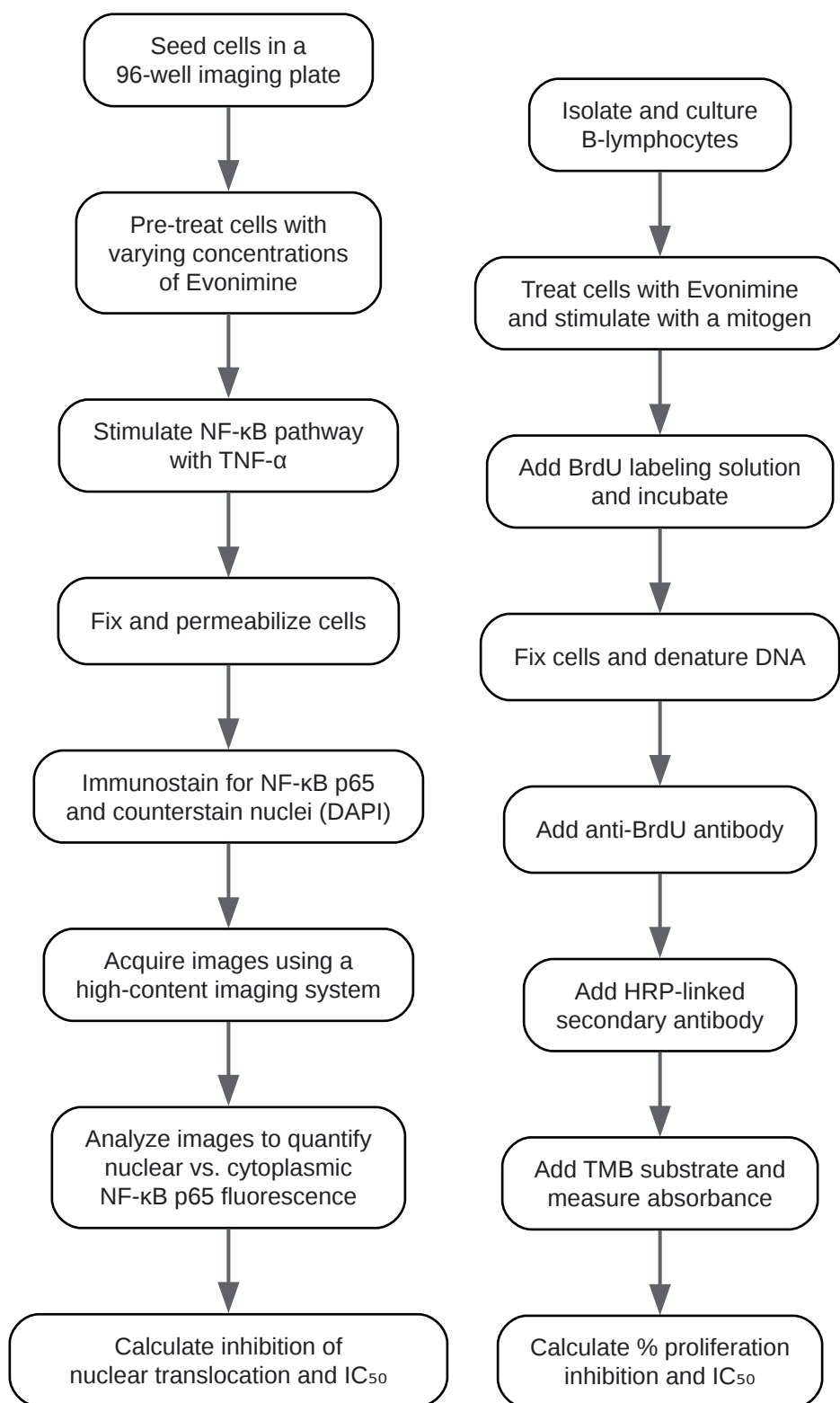
A summary of the key physicochemical properties of **Evonimine** is presented in the table below.^[2]

Property	Value
Molecular Formula	C ₃₈ H ₄₇ NO ₁₈
Molecular Weight	805.78 g/mol
CAS Number	41758-69-4
Melting Point	148-153 °C
logP	0.86260
Polar Surface Area	252.75 Å ²
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone

Hypothesized Signaling Pathway Inhibition

The following diagram illustrates the hypothesized mechanism of NF-κB pathway inhibition by **Evonimine**.





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